

An In-depth Technical Guide to Iridium Trichloride (CAS 10025-83-9)

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Compound of Interest

Compound Name: *Iridium trichloride*

Cat. No.: *B157924*

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Abstract

Iridium trichloride (IrCl_3), particularly its hydrated form, is a pivotal precursor in the synthesis of a vast array of organometallic iridium complexes that function as highly efficient and selective catalysts in organic synthesis. This guide provides a comprehensive overview of the physicochemical properties, synthesis, safety and handling, and significant applications of **iridium trichloride**, with a special focus on its role in catalysis. Detailed experimental protocols for the preparation of key iridium catalyst precursors from **iridium trichloride** are presented, alongside visualizations of fundamental catalytic cycles.

Physicochemical Properties

Iridium trichloride is an inorganic compound that exists in both anhydrous and hydrated forms. The anhydrous form is less common, while the hydrated form, typically a trihydrate ($\text{IrCl}_3 \cdot 3\text{H}_2\text{O}$), is a dark green, hygroscopic solid and serves as a common starting material in iridium chemistry.^[1] Key physicochemical data are summarized in the table below.

Property	Value	Reference(s)
CAS Number	10025-83-9 (anhydrous)	[1]
Molecular Formula	IrCl ₃	[2]
Molecular Weight	298.58 g/mol (anhydrous)	[2]
Appearance	Dark green to black crystalline powder	[3][4]
Melting Point	763 °C (decomposes)	[3]
Solubility	Anhydrous form is insoluble in water, acids, and alkanes. The hydrated form is soluble in water.	[1]
Density	5.3 g/cm ³	[4]

Synthesis of Iridium Trichloride

The synthesis of **iridium trichloride** can be achieved through several methods, primarily involving the chlorination of iridium metal at high temperatures.

Direct Chlorination of Iridium Metal

A common method for preparing anhydrous **iridium trichloride** involves the direct reaction of iridium metal with chlorine gas at elevated temperatures.

Experimental Protocol:

- Iridium metal sponge or powder is placed in a quartz tube.
- A stream of dry chlorine gas is passed over the iridium metal.
- The tube is heated to 650 °C.
- The **iridium trichloride** is formed as a crystalline solid.

Reaction: $2 \text{Ir(s)} + 3 \text{Cl}_2\text{(g)} \rightarrow 2 \text{IrCl}_3\text{(s)}$

Preparation of Hydrated Iridium Trichloride

The more commonly used hydrated form is typically prepared by dissolving iridium(III) oxide hydrate in hydrochloric acid.^[1]

Experimental Protocol:

- Hydrated iridium(III) oxide is suspended in concentrated hydrochloric acid.
- The mixture is heated gently with stirring until the oxide dissolves completely.
- The resulting solution is carefully evaporated to yield dark green crystals of hydrated **iridium trichloride**.

Safety and Handling

Iridium trichloride is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H335: May cause respiratory irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE) such as safety goggles, gloves, and a lab coat are mandatory when handling this compound. In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.

Applications in Catalysis

Iridium trichloride is a versatile precursor for a wide range of homogeneous and heterogeneous catalysts.^[5] These catalysts are highly valued for their activity and selectivity in a variety of organic transformations, including hydrogenation, C-H activation, and transfer hydrogenation.^[5]

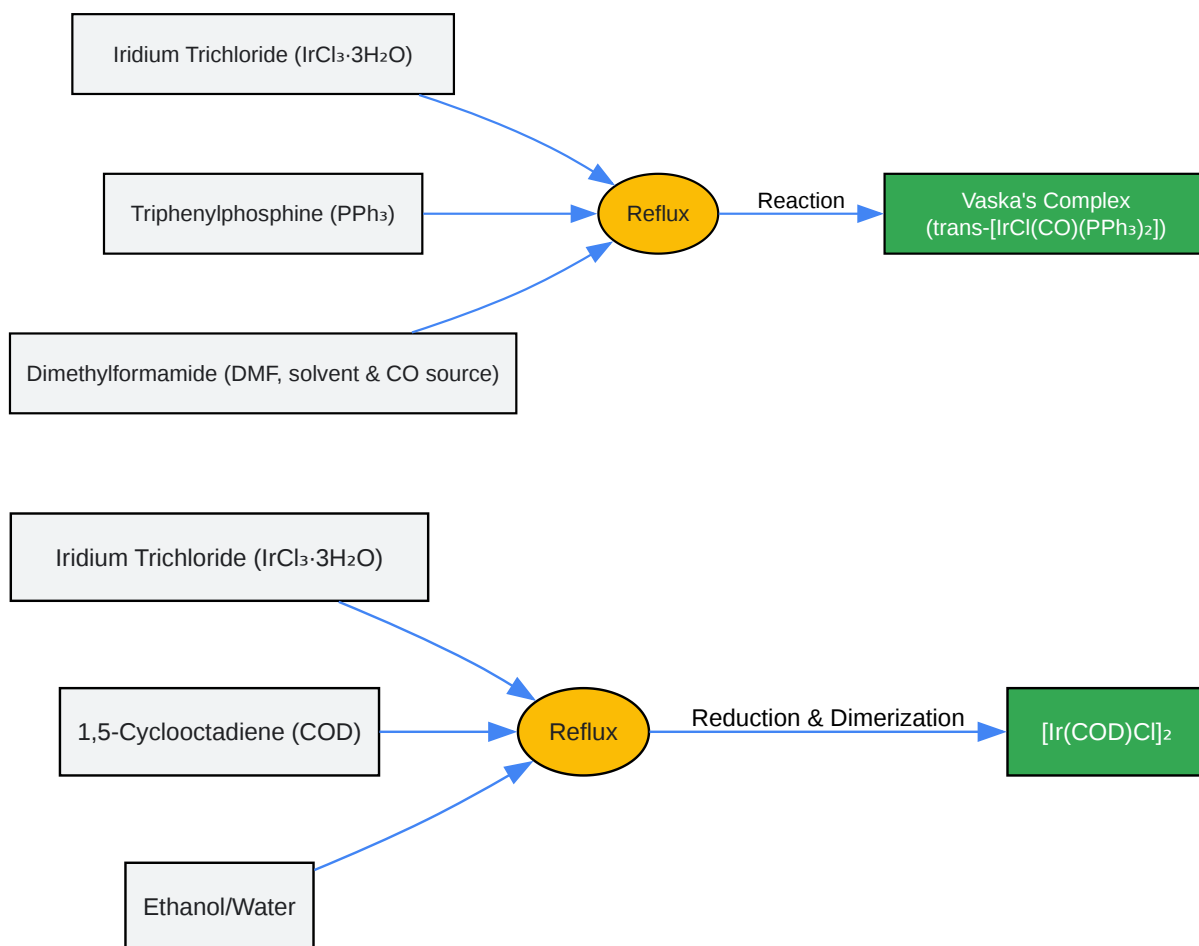
Precursor to Homogeneous Catalysts

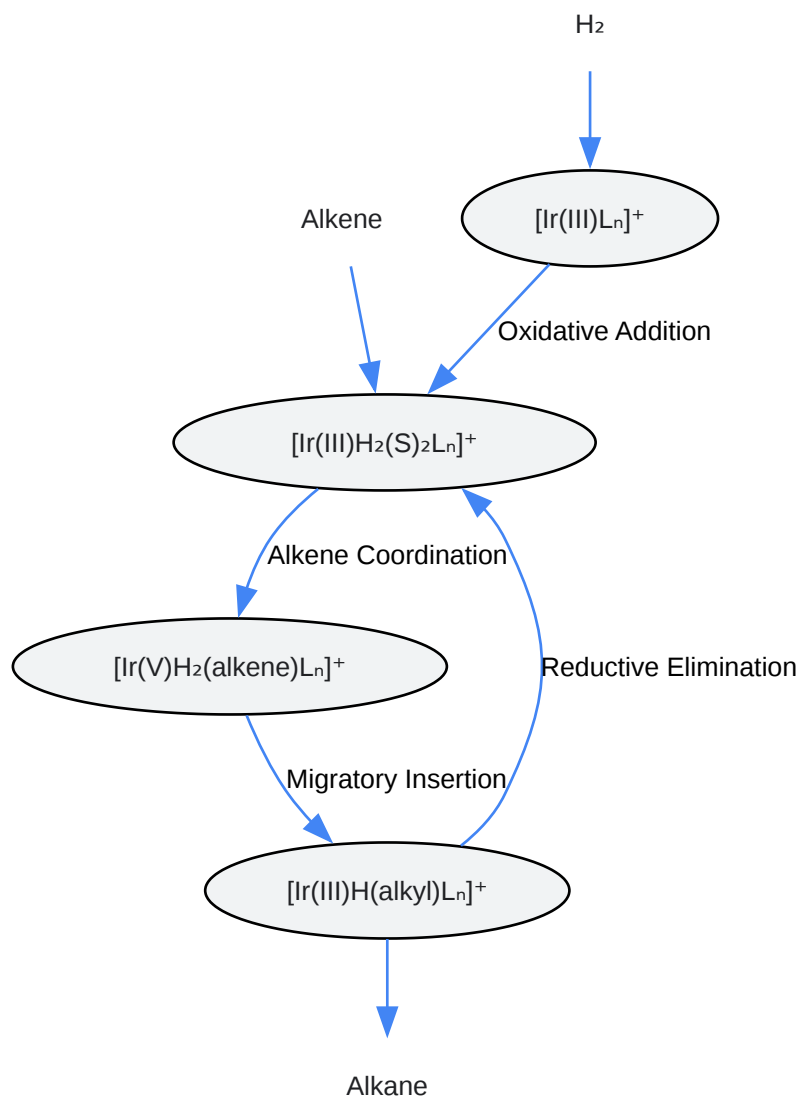
Iridium trichloride is the starting material for the synthesis of many important iridium(I) and iridium(III) catalyst precursors.

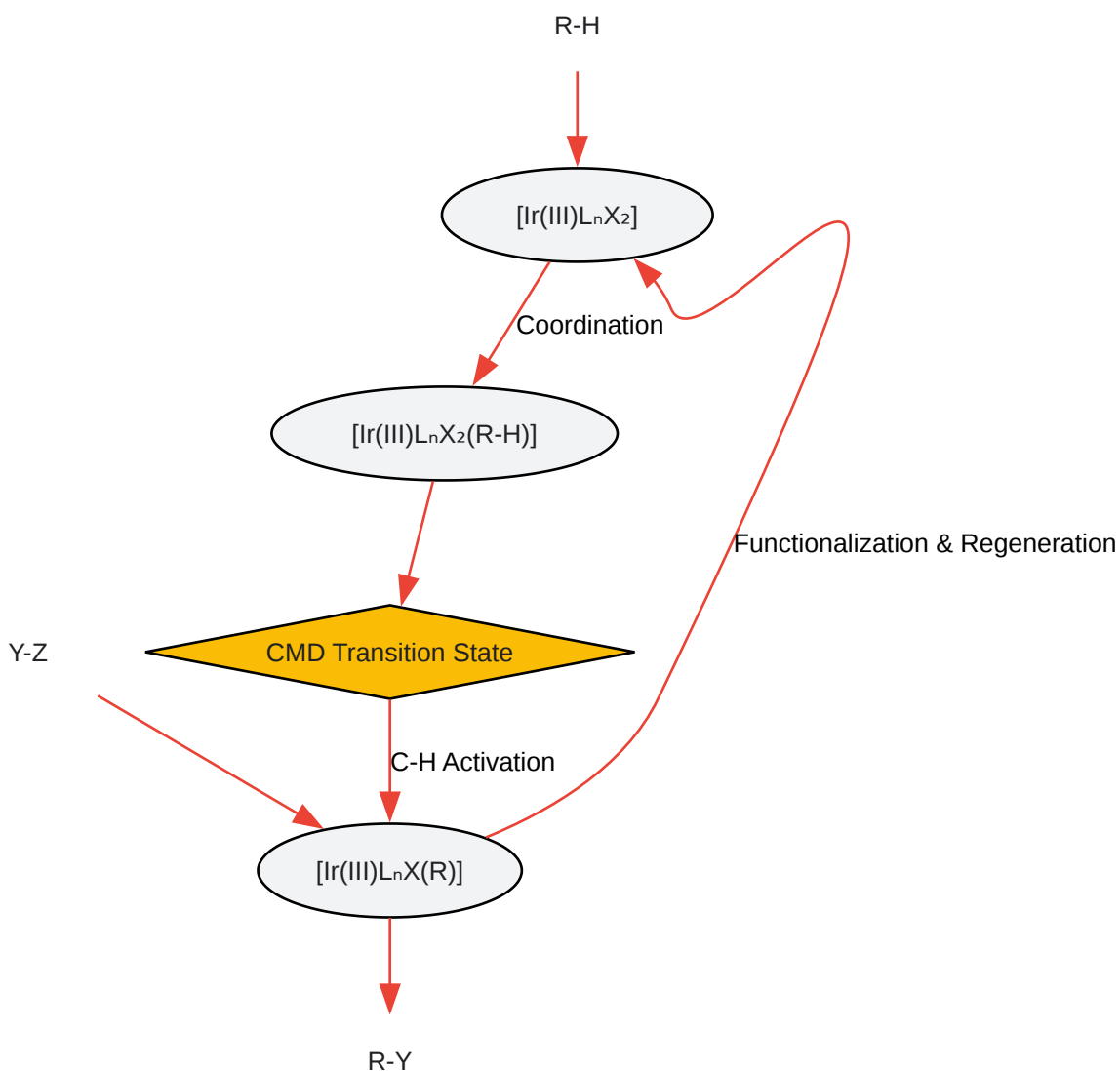
Vaska's complex is a well-known iridium(I) square planar complex that exhibits reactivity towards oxidative addition and is a catalyst for various reactions.^{[3][6]}

Experimental Protocol:

- In a round-bottom flask, add hydrated **iridium trichloride** ($\text{IrCl}_3 \cdot 3\text{H}_2\text{O}$), triphenylphosphine (PPh_3), and a high-boiling solvent such as dimethylformamide (DMF).^[7]
- The mixture is heated to reflux under a nitrogen atmosphere. DMF serves as both the solvent and the source of the carbonyl ligand.^{[3][7]}
- The reaction mixture is cooled, and the product, a bright yellow crystalline solid, is isolated by filtration.^[7]







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